

# Erythrityl Tetranitrate (ETN) Compatibility with Energetic Materials: A Technical Support Center

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## Compound of Interest

Compound Name: *Erythrityl tetranitrate*

Cat. No.: *B1671062*

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This technical support center provides essential guidance on the compatibility of **Erythrityl Tetranitrate** (ETN) with other energetic materials. The information is presented in a question-and-answer format to directly address potential issues encountered during experimental work.

## Frequently Asked Questions (FAQs)

**Q1:** What is the general compatibility of ETN with other common energetic materials?

**A1:** Based on differential scanning calorimetry (DSC) studies, the compatibility of ETN with several common energetic materials has been categorized as follows:

- Good Compatibility (Level 1): RDX
- Fair Compatibility (Level 2): HMX, CL-20
- Poor Compatibility (Level 3): PETN, TNT, Picric Acid

It is crucial to note that "poor compatibility" indicates a higher potential for undesirable reactions, accelerated decomposition, and reduced thermal stability when mixed.

**Q2:** What are the key sensitivity parameters of pure ETN?

A2: ETN is known to be a sensitive explosive. Key sensitivity data for pure ETN is summarized in the table below. Note that values can vary depending on the crystal morphology (powdered vs. melt-cast) and the specific test apparatus and conditions.

## Quantitative Data Summary

Table 1: Sensitivity Data of Pure **Erythrityl Tetranitrate** (ETN)

Parameter	Value	Test Method	Notes
Impact Sensitivity (E <sub>50</sub> )	3.79 J	BAM Fallhammer	50% probability of initiation. <a href="#">[1]</a>
Impact Sensitivity (DH <sub>50</sub> )	14.7 ± 3.4 cm	ERL Type 12 Drop Hammer (2.5 kg weight)	At room temperature. <a href="#">[2]</a>
Impact Sensitivity (DH <sub>50</sub> )	1.0 ± 0.6 cm	ERL Type 12 Drop Hammer (2.5 kg weight)	In molten state at 65°C, indicating significantly increased sensitivity. <a href="#">[2]</a>
Friction Sensitivity (F <sub>50</sub> )	47.7 N	BAM Friction Apparatus	50% probability of initiation. <a href="#">[1]</a>

Table 2: Thermal Decomposition Data of ETN and its Mixtures

Material / Mixture	Peak Decomposition Temperature (°C)	Onset Decomposition Temperature (°C)	Method
Pure ETN	~190-200	~160	DSC
ETN / PETN Mixture	Data not explicitly found in searches	Data not explicitly found in searches	DSC
ETN / RDX Mixture	Data not explicitly found in searches	Data not explicitly found in searches	DSC

Note: While studies on the thermal behavior of ETN mixtures with PETN and RDX exist, specific quantitative data on the shift in decomposition temperatures was not available in the initial search results.

## Troubleshooting Guides

This section provides troubleshooting guidance for common issues encountered during the compatibility and sensitivity testing of ETN and its mixtures.

### Differential Scanning Calorimetry (DSC)

Issue: Inconsistent or noisy baseline.

- Possible Cause: Poor thermal contact between the sample and the crucible, or contamination.
- Solution: Ensure the sample is finely ground and evenly distributed at the bottom of the crucible. Use clean, new crucibles for each experiment. Ensure the DSC cell is clean and properly calibrated.

Issue: Warped or ruptured DSC pans.

- Possible Cause: Exceeding the temperature limit of the pan material, or a very rapid, energetic decomposition.
- Solution: Use pans made of materials suitable for the expected decomposition temperature (e.g., high-pressure stainless steel crucibles for highly energetic materials). Reduce the sample mass to minimize the energy released.

Issue: Inaccurate or irreproducible peak temperatures.

- Possible Cause: Variation in heating rate, improper sample preparation, or incorrect instrument calibration.
- Solution: Ensure a consistent and appropriate heating rate is used (e.g., 2 K/min as per STANAG 4147). Calibrate the DSC instrument with known standards (e.g., indium) regularly. Prepare samples consistently in terms of mass and morphology.

## BAM Impact and Friction Testing

Issue: Inconsistent results or wide data scatter in sensitivity tests.

- Possible Cause: Inhomogeneous sample, variation in sample preparation and loading, or changes in environmental conditions (temperature and humidity).
- Solution: Ensure the sample is sieved to a consistent particle size. Use a standardized procedure for sample loading to ensure consistent sample volume and confinement. Monitor and record ambient temperature and humidity, as these can affect the sensitivity of some energetic materials.

Issue: No initiation observed even at the highest stimulus level.

- Possible Cause: The material is insensitive to the tested stimuli under the given conditions, or there is an issue with the test setup.
- Solution: Verify that the test apparatus is functioning correctly and is properly calibrated. For friction testing, ensure the porcelain peg and plate have the correct surface roughness. For impact testing, confirm the drop height and weight are accurate. If the material is indeed insensitive, this is a valid result.

Issue: Premature or unexpected initiation during sample handling.

- Possible Cause: The material is extremely sensitive to friction, impact, or electrostatic discharge.
- Solution: Handle all energetic materials with extreme caution, using appropriate personal protective equipment (PPE) and grounding measures to prevent electrostatic buildup. Use non-sparking tools. For highly sensitive materials, consider remote handling procedures.

## Experimental Protocols

### Differential Scanning Calorimetry (DSC) for Compatibility Testing

Objective: To determine the thermal compatibility of ETN with another energetic material by observing changes in the exothermic decomposition temperature.

**Methodology:**

- Sample Preparation:
  - Individually, weigh approximately 1 mg of ETN and the material to be tested into separate aluminum DSC pans.
  - For the mixture, weigh approximately 1 mg of ETN and 1 mg of the other material (a 1:1 ratio) into a single DSC pan and ensure they are in intimate contact.
- Instrument Setup:
  - Use a calibrated Differential Scanning Calorimeter.
  - Set the heating rate to 2 °C/min.
  - Use an inert atmosphere (e.g., nitrogen) with a constant flow rate (e.g., 50 mL/min).
- Data Acquisition:
  - Heat the samples from ambient temperature to a temperature beyond the final decomposition point.
  - Record the heat flow as a function of temperature for each of the three samples (ETN, the other material, and the mixture).
- Data Analysis:
  - Determine the peak exothermic decomposition temperature for each sample.
  - Compare the peak decomposition temperature of the mixture with that of the individual components. A significant lowering of the decomposition temperature in the mixture indicates incompatibility.

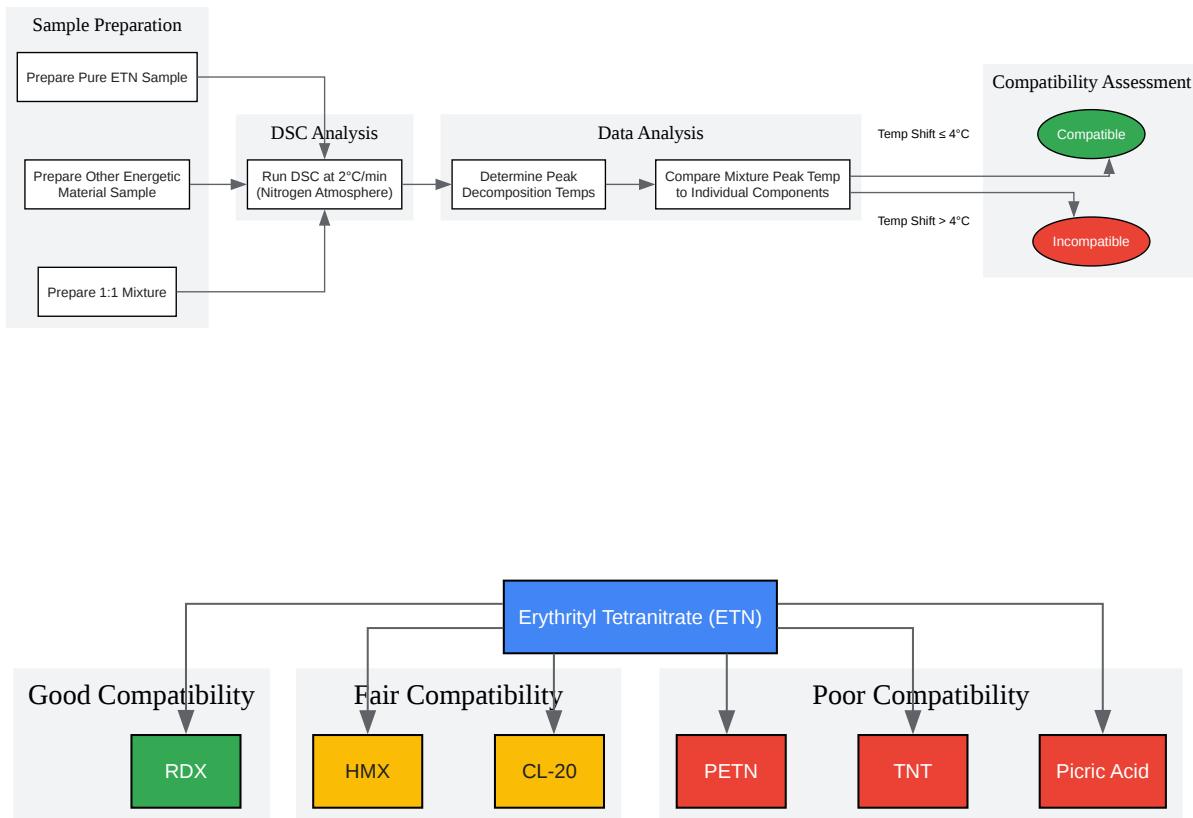
## BAM Friction Test

Objective: To determine the friction sensitivity of ETN or its mixtures.

**Methodology:**

- Apparatus:
  - BAM Friction Tester equipped with a porcelain peg and a movable porcelain plate.
- Sample Preparation:
  - Place a small, measured amount (typically around 10 mm<sup>3</sup>) of the sample onto the porcelain plate.
- Test Procedure:
  - Lower the porcelain peg onto the sample.
  - Apply a known load to the peg using a weighted lever arm.
  - Activate the motor to move the porcelain plate back and forth under the peg once.
  - Observe for any signs of initiation (e.g., spark, flame, crackling sound, or explosion).
- Data Analysis:
  - Conduct a series of tests at different load levels.
  - The result is often reported as the lowest load at which initiation occurs in a specified number of trials (e.g., 1 in 6) or as the load at which there is a 50% probability of initiation, determined using a statistical method like the Bruceton "up-and-down" method.

## Visualizations



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## References

- 1. scispace.com [scispace.com]
- 2. Increased handling sensitivity of molten erythritol tetranitrate (ETN) - PubMed [pubmed.ncbi.nlm.nih.gov]

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